Chemical structure and properties of (S)-Metomidate HCl

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Compound of Interest

Compound Name:	*Metomidate hydrochloride, (S)-*
CAS No.:	*66392-65-2*
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An In-Depth Technical Guide to the Chemical Structure and Properties of (S)-Metomidate HCl

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Metomidate, a potent inhibitor of adrenal steroidogenesis, exists as a chiral molecule. This guide provides a detailed technical examination of the (S)-enantiomer of Metomidate Hydrochloride, [(S)-Metomidate HCl]. While its counterpart, (R)-Metomidate, is responsible for the high-affinity inhibition of the cytochrome P450 enzymes 11β-hydroxylase (CYP11B1) and aldosterone synthase (CYP11B2), the (S)-enantiomer is significantly less active. Understanding the distinct properties of this "distomer" is crucial for comprehending the structure-activity relationships (SAR) of this important pharmacological tool. This document delineates the chemical structure, physicochemical properties, stereoselective mechanism of action, synthesis, and analytical protocols pertinent to (S)-Metomidate HCl, positioning it as an essential negative control in stereoselectivity studies and a key to designing more specific therapeutic agents.

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Introduction: The Critical Role of Chirality

Metomidate, chemically related to the anesthetic etomidate, has garnered significant interest not as a hypnotic, but as a highly selective inhibitor of the final steps in cortisol and aldosterone biosynthesis.[1] This action makes it an invaluable tool in endocrinology research and a promising agent for diagnostic imaging of adrenocortical tissues when radiolabeled.[2][3][4]

The biological activity of metomidate is critically dependent on its stereochemistry at the α-methylbenzyl carbon. The molecule is a racemate, composed of equal parts (R)- and (S)-enantiomers. Extensive research has demonstrated that the inhibitory potency against the target enzymes, CYP11B1 and CYP11B2, resides almost exclusively in the (R)-enantiomer.[5][6] Consequently, the (S)-enantiomer serves as the distomer—the less active isomer. Its primary utility in a research context is as a comparative tool or negative control to validate the stereospecificity of the enzymatic inhibition and to isolate the precise effects of the active (R)-form.

This guide will focus specifically on the chemical and pharmacological identity of (S)-Metomidate HCl, providing the technical foundation required for its synthesis, analysis, and appropriate use in a research setting.

Chemical Structure and Physicochemical Properties

(S)-Metomidate HCl is the hydrochloride salt of the (S)-enantiomer of methyl 1-(1-phenylethyl)-1H-imidazole-5-carboxylate. The key structural feature is the chiral center at the carbon atom connecting the phenyl group and the imidazole ring, with the hydrogen atom oriented forward in the (S) configuration according to the Cahn-Ingold-Prelog priority rules.

IUPAC Name: Methyl 1-((1S)-1-phenylethyl)-1H-imidazole-5-carboxylate hydrochloride

Chemical Structure (2D):

Chemical Structure of (S)-Metomidate HCl

Physicochemical Data Summary

The following table summarizes the key physicochemical properties. It is important to note that while some data are specific to the racemate, they provide the best available approximation for

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the individual enantiomers, which typically share identical physical properties except for their interaction with polarized light.

Property	Value	Source(s)
CAS Number	35944-74-2 (Racemic HCl)	[7][8][9][10][11]
Molecular Formula	$C_{13}H_{14}N_2O_2 \cdot HCl$	[11]
Molecular Weight	266.72 g/mol	
Appearance	White to off-white solid	[9]
Melting Point	173-174 °C (Racemate)	[8][9]
Solubility	PBS (pH 7.2): Soluble (≥10 mg/ml) DMSO: Sparingly soluble (1-10 mg/ml) Ethanol: Sparingly soluble (1-10 mg/ml) Methanol: Slightly soluble Chloroform: Slightly soluble Acetone: Slightly soluble	[9][10]
Storage	Short-term (days-weeks): 0 - 4 °C, dry, dark Long-term (months-years): -20 °C	[10]

Mechanism of Action: A Study in Stereoselectivity

The primary pharmacological action of metomidate is the potent and selective inhibition of two key mitochondrial cytochrome P450 enzymes in the adrenal cortex: CYP11B1 (11β-hydroxylase) and CYP11B2 (aldosterone synthase).[1] These enzymes catalyze the final steps of glucocorticoid and mineralocorticoid synthesis, respectively.

- CYP11B1 converts 11-deoxycortisol to cortisol.
- CYP11B2 is responsible for the conversion of corticosterone to aldosterone.

By inhibiting these enzymes, metomidate effectively blocks the production of cortisol and aldosterone, a process known as adrenal steroidogenesis suppression.[2][9]

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// Pathway Cholesterol -> Pregnenolone; Pregnenolone -> Progesterone; Progesterone -> Deoxycorticosterone; Deoxycorticosterone -> Corticosterone [label=" CYP11B2"]; Corticosterone -> Aldosterone [label=" CYP11B2"]; Progesterone -> Deoxycortisol [label="...multiple steps..."]; Deoxycortisol -> Cortisol [label=" CYP11B1"];

// Inhibition Inhibitor -> Cortisol [label="Inhibits", color="#EA4335", style=dashed, arrowhead=tee]; Inhibitor -> Aldosterone [label="Inhibits", color="#EA4335", style=dashed, arrowhead=tee]; } dot Caption: Adrenal steroidogenesis pathway showing inhibition by (R)-Metomidate.

The Decisive Role of the (R)-Configuration

The causality behind metomidate's potent activity lies in its stereochemistry. Studies evaluating chirally pure analogues of etomidate and metomidate have unequivocally shown that the (R)-configuration is essential for high-affinity binding to the 11β-hydroxylase enzyme.[5][6] The S-enantiomer of the related compound etomidate is significantly less potent as a hypnotic, and this stereoselectivity extends to adrenocortical suppression.[12]

Therefore, (S)-Metomidate HCl is a weak inhibitor of CYP11B1 and CYP11B2. Its binding affinity is orders of magnitude lower than that of (R)-Metomidate. This makes it an ideal experimental tool, as any biological effect observed with the racemate but absent with the pure (S)-enantiomer can be confidently attributed to the (R)-enantiomer.

Synthesis and Chiral Resolution

The generation of enantiomerically pure (S)-Metomidate requires a stereocontrolled synthetic approach or resolution of the racemate.

Stereoselective Synthesis

A common strategy involves using a chiral starting material. The synthesis can be adapted from methods used for its (R)-counterpart, starting with commercially available (S)-1-phenylethylamine. A plausible, though not definitively published, route would involve:

- Reaction of (S)-1-phenylethylamine with a suitable imidazole precursor to form the N-substituted imidazole core.

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- Carboxylation of the imidazole ring at the 5-position.
- Esterification with methanol under acidic conditions to yield (S)-Metomidate.
- Salt formation with hydrochloric acid to produce the final product.

Alternatively, stereoselective coupling via a Mitsunobu reaction has been described for producing chirally pure analogues, which represents another viable synthetic pathway.[5][6]

Analytical Chiral HPLC Separation Protocol

For quality control and analysis, separating the enantiomers from a racemic mixture is critical. High-Performance Liquid Chromatography (HPLC) with a Chiral Stationary Phase (CSP) is the standard method.

Causality: The choice of a cellulose-based chiral column is based on its proven efficacy in creating a chiral environment through various interactions (hydrogen bonds, π-π interactions, steric hindrance), allowing it to interact differently with the two enantiomers and thus achieve separation.

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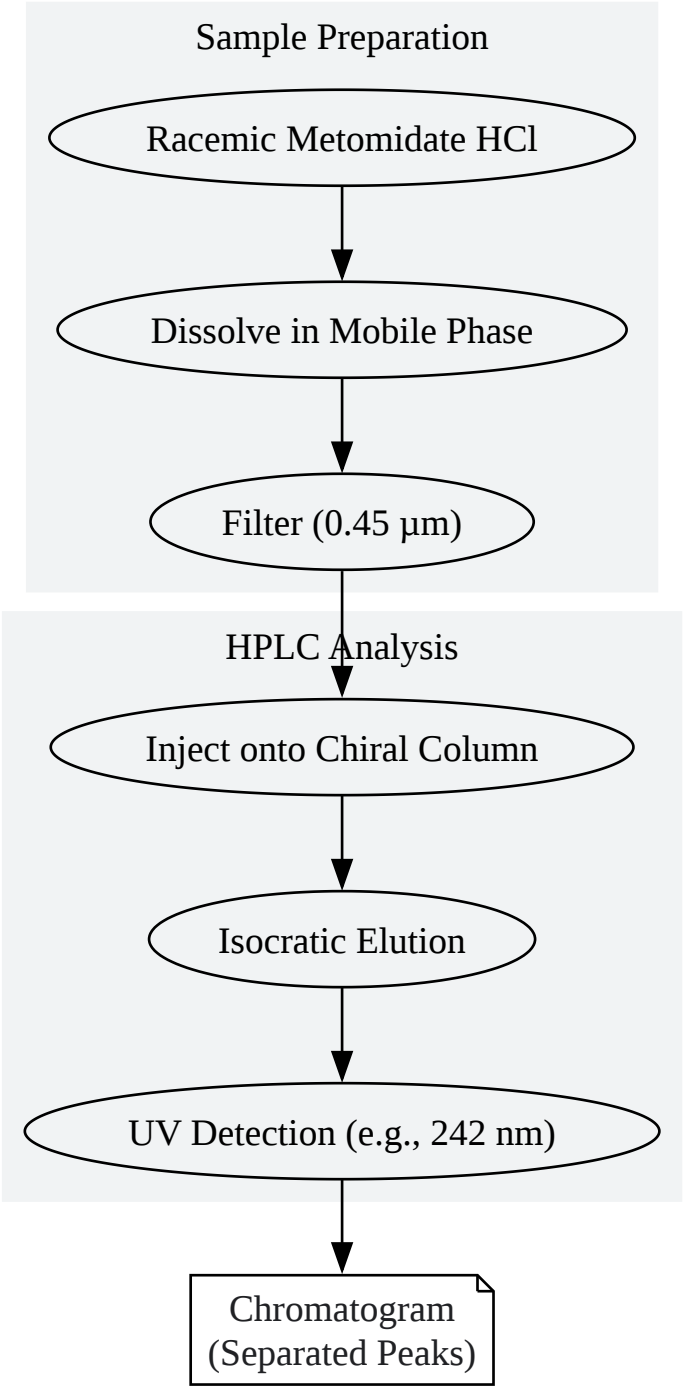

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Step-by-Step Methodology:

- Column: Lux 3 µm Cellulose-3 or CHIRALPAK AD-H chiral column (e.g., 150 mm x 4.6 mm). [13][14][15]

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- Mobile Phase: A mixture of a polar alcohol (e.g., isopropanol or ethanol) and a non-polar alkane (e.g., n-hexane). A typical starting ratio is 20:80 (v/v) isopropanol:n-hexane.[15] The ratio must be optimized to achieve baseline separation.
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV detector set to a wavelength where the imidazole chromophore absorbs, typically around 242 nm.[15]
- Temperature: Column oven set to a constant temperature (e.g., 25 °C) to ensure reproducible retention times.
- Sample Preparation: Accurately weigh and dissolve the racemic metomidate HCl sample in the mobile phase to a known concentration (e.g., 1 mg/mL). Filter through a 0.45 µm syringe filter before injection.
- Injection Volume: 5-10 µL.
- Analysis: Run the sample and identify the two peaks corresponding to the (S)- and (R)-enantiomers. The enantiomeric purity can be calculated from the relative peak areas.

Applications in Research & Experimental Protocols

The primary role of (S)-Metomidate HCl is as an inactive control to demonstrate the stereospecificity of (R)-Metomidate or racemic metomidate.

In Vitro Cortisol Inhibition Assay

This protocol is designed to quantify the inhibitory potency (IC_{50}) of a compound on cortisol production in a human adrenal cell line. Comparing the IC_{50} of (R)-Metomidate to (S)-Metomidate validates that the effect is stereospecific.

Self-Validation: The protocol's integrity is maintained by including a vehicle control (to establish baseline cortisol production) and the (S)-Metomidate control (to demonstrate lack of significant inhibition), ensuring that any observed effect from the (R)-enantiomer or racemate is specific and not an artifact.

Step-by-Step Methodology:

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- Cell Culture: Culture human adrenocortical cells (e.g., NCI-H295R) in appropriate media until they reach 80-90% confluency in a multi-well plate (e.g., 24-well).
- Compound Preparation: Prepare stock solutions of (S)-Metomidate HCl and (R)-Metomidate HCl in a suitable solvent (e.g., DMSO). Create a serial dilution series for each compound to cover a wide concentration range (e.g., 0.1 nM to 10 µM).
- Stimulation and Inhibition:
  - Wash the cells with serum-free media.
  - Add fresh media containing a stimulating agent like angiotensin II or forskolin to induce steroidogenesis.
  - Immediately add the different concentrations of (S)-Metomidate, (R)-Metomidate, or vehicle control to the respective wells.
- Incubation: Incubate the plate for a defined period (e.g., 24-48 hours) at 37 °C in a CO_2 incubator.
- Supernatant Collection: After incubation, collect the cell culture supernatant from each well.
- Cortisol Quantification: Measure the concentration of cortisol in the supernatant using a validated method, such as a competitive enzyme-linked immunosorbent assay (ELISA) or LC-MS/MS.
- Data Analysis: Plot the cortisol concentration against the log of the inhibitor concentration. Fit the data to a four-parameter logistic curve to determine the IC_{50} value for each enantiomer. A significantly higher IC_{50} for (S)-Metomidate confirms stereoselectivity.

Metabolism and Toxicology

Metabolism

Metomidate's metabolism is expected to mirror that of its close analogue, etomidate. Etomidate is rapidly hydrolyzed by hepatic esterases into its corresponding carboxylic acid metabolite, which is pharmacologically inactive.[16] This rapid inactivation is a key feature of its

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pharmacokinetic profile. It is highly probable that (S)-Metomidate is also metabolized via ester hydrolysis to (S)-1-(1-phenylethyl)-1H-imidazole-5-carboxylic acid.

Toxicology

Specific toxicological data for (S)-Metomidate HCl is not readily available, a direct consequence of it being the inactive enantiomer. The toxicology profile of the racemate and the related compound etomidate provides the best available context.

- Adrenocortical Suppression: The primary "toxicity" associated with the active (R)-enantiomer is potent suppression of the adrenal glands.[12] Due to its weak inhibitory activity, (S)-Metomidate is expected to have a vastly superior safety profile in this regard.
- General Toxicity: Etomidate overdose can lead to hypotension and cardiorespiratory depression.[17] While (S)-Metomidate would likely produce similar effects at very high, non-physiological concentrations, its lower potency at any relevant biological target suggests a much wider therapeutic index.
- Safety Statement: One supplier notes that the racemic compound is considered poisonous by ingestion and intravenous routes and emits toxic fumes upon decomposition.[8] Standard laboratory precautions for handling potent chemical agents should be followed.

Conclusion

(S)-Metomidate HCl is more than a mere synthetic impurity; it is a fundamental tool for the rigorous scientific investigation of adrenal steroidogenesis inhibitors. Its chemical and physical properties are nearly identical to its potent (R)-enantiomer, yet its biological activity at the target enzymes CYP11B1 and CYP11B2 is profoundly attenuated. This stark difference underscores the highly stereospecific nature of the enzyme-inhibitor interaction. For researchers in pharmacology and drug development, (S)-Metomidate HCl is the indispensable negative control, providing the authoritative grounding needed to validate that the biological effects of racemic metomidate are indeed a result of specific, high-affinity binding of its (R)-counterpart.

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